

# A Technical Guide to Pentazinc Chromate Octahydroxide: Nomenclature and Identification

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## Compound of Interest

Compound Name: Pentazinc chromate octahydroxide

Cat. No.: B1419048

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**Pentazinc chromate octahydroxide** is a specific inorganic compound known primarily for its use as a corrosion inhibitor and pigment.<sup>[1][2]</sup> For professionals in scientific fields, precise identification through its various names and chemical identifiers is critical for accurate research, safety management, and regulatory compliance. This document provides a consolidated reference for the synonyms, trade names, and key identifiers associated with this compound.

## Chemical Identity and Synonyms

**Pentazinc chromate octahydroxide** is a complex inorganic salt. The most direct synonym is derived from its chemical formula, Zinc chromate hydroxide ( $\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$ ).<sup>[1][3]</sup> The IUPAC (International Union of Pure and Applied Chemistry) systematic name for this compound is pentazinc;dioxido(dioxo)chromium;octahydroxide.<sup>[4]</sup>

The compound is also frequently referred to by more general or historical names related to the broader class of zinc chromate compounds. These include:

- Basic zinc chromate<sup>[5]</sup>
- Zinc hydroxychromate<sup>[5]</sup>
- Zinc tetraoxychromate<sup>[5]</sup>
- Zinc tetroxychromate<sup>[5]</sup>

## Pigment and Trade Designations

When used as a pigment, **pentazinc chromate octahydroxide** is identified by specific color index names.<sup>[1]</sup> These are crucial for industrial and commercial contexts.

- C.I. Pigment Yellow 36 (CI 77955)<sup>[1][2]</sup>
- Pigment yellow 36:1 (C.I. 77956)<sup>[1]</sup>

While specific trade names for the pure compound are not widely marketed to the general public, several identifiers are used in industrial supply chains:

- Zinc Chromate ZTO<sup>[1][2]</sup>
- MICRONISED ZINC TETROXY CHROMATE (CAMDATE ZTC)<sup>[1][2]</sup>
- Zincro ZTO<sup>[5]</sup>

Historically, the broader category of zinc chromates has been known as Zinc Yellow or Buttercup Yellow.<sup>[5][6]</sup>

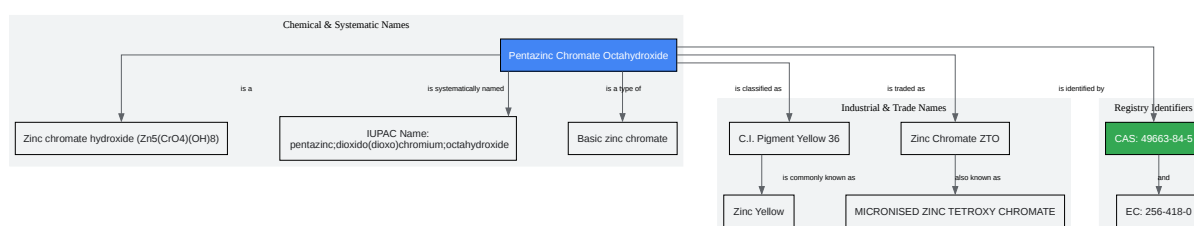
## Key Chemical Identifiers

For unambiguous identification in research, databases, and regulatory documents, the following identifiers are essential.

Identifier	Value	Source(s)
CAS Number	49663-84-5	<sup>[1][4][7][8][9]</sup>
EC Number	256-418-0	<sup>[4][7][8][9]</sup>
Molecular Formula	CrH8O12Zn5 or Zn5(CrO4)(OH)8	<sup>[2][4][7][9]</sup>
PubChem CID	44144623	<sup>[4][9]</sup>

## Relationships in Nomenclature

The various names for **pentazinc chromate octahydroxide** are not always interchangeable but describe the same core substance from different perspectives, such as its chemical structure, industrial use, or regulatory classification.



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Caption: Nomenclature relationships for **Pentazinc Chromate Octahydroxide**.

## Note on Experimental Protocols

The scope of this guide is limited to the nomenclature and identification of **pentazinc chromate octahydroxide**. As this is a stable chemical compound, "experimental protocols" or "signaling pathways" in a biological sense are not applicable. Methodologies for its synthesis generally involve the reaction of zinc oxide with a dichromate solution.[2] Its primary application is as an anti-corrosion primer, particularly in the aerospace and automotive industries, where it functions through electrochemical passivation of metal surfaces.[1][6][8][10][11] Due to the presence of hexavalent chromium, this substance is considered toxic and carcinogenic, necessitating strict safety protocols during handling and use.[1][11]

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